

In-Depth Technical Guide: Transbond XT Orthodontic Adhesive

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Compound of Interest

Compound Name:	Transbond
CAS No.:	135669-49-7
Cat. No.:	B1178325

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This technical guide provides a comprehensive overview of **Transbond XT**, a light-cure orthodontic adhesive manufactured by 3M. The information is compiled for researchers, scientists, and drug development professionals, presenting key data on its composition, physical and chemical properties, biocompatibility, and mechanical performance. Detailed experimental protocols derived from scientific literature are also included to facilitate further research and development.

Composition

Transbond XT is a composite resin-based adhesive. The primary components of the **Transbond XT Light Cure Adhesive** and the associated Primer are detailed below.

Table 1: Composition of **Transbond XT Light Cure Adhesive**

Component	CAS Number	Percentage by Weight (%)
Silane Treated Quartz	100402-78-6	70 - 80
Bisphenol A Diglycidyl Ether Dimethacrylate (BisGMA)	1565-94-2	10 - 20
Bisphenol A Bis(2-Hydroxyethyl Ether) Dimethacrylate	24448-20-2	5 - 10
Silane Treated Silica	68611-44-9	< 2

 Table 2: Composition of **Transbond** XT Primer[1]

Component	CAS Number	Percentage by Weight (%)
Bisphenol A Diglycidyl Ether Dimethacrylate (BisGMA)	1565-94-2	45 - 55
Triethylene Glycol Dimethacrylate (TEGDMA)	109-16-0	45 - 55
4-(Dimethylamino)-Benzeneethanol	50438-75-0	< 0.5

Physical and Chemical Properties

The physical and chemical characteristics of **Transbond** XT Light Cure Adhesive are summarized from its Safety Data Sheet.

 Table 3: Physical and Chemical Properties of **Transbond** XT Light Cure Adhesive[2]

Property	Value
Physical State	Liquid (Paste)
Color	Tooth-colored
Odor	Slight acrylic
pH	Not Applicable
Melting Point	Not Applicable
Boiling Point	No Data Available
Flash Point	No flash point
Density	1.95 g/cm ³
Specific Gravity	1.95 (Water = 1)
Solubility in Water	Negligible
Vapor Pressure	Not Applicable
Vapor Density	Not Applicable
Viscosity	Not Applicable

Biocompatibility

The biocompatibility of **Transbond XT** has been a subject of various in vitro and in vivo studies, with some conflicting results.

Some in vitro studies have indicated that **Transbond XT** may exhibit cytotoxic effects. For instance, one study reported that while **Transbond XT** showed better biocompatibility compared to other adhesives like MonoLok® and Light Bond®, another found it to be cytotoxic to L929 fibroblasts after 24 hours of exposure.^{[3][4]} In vivo studies in rats have also suggested that **Transbond XT** may elicit a more significant inflammatory response compared to other orthodontic adhesives, indicating lower biocompatibility.^{[5][6][7]}

It is hypothesized that the release of unpolymerized monomers, such as HEMA and BisGMA, from the adhesive matrix could contribute to these cytotoxic and inflammatory responses.^[5]

Experimental Protocol: In Vitro Cytotoxicity Assay

Below is a generalized protocol for assessing the in vitro cytotoxicity of **Transbond** XT based on methodologies described in the literature.[3]

Objective: To evaluate the cytotoxic potential of **Transbond** XT on a relevant cell line (e.g., human gingival fibroblasts).

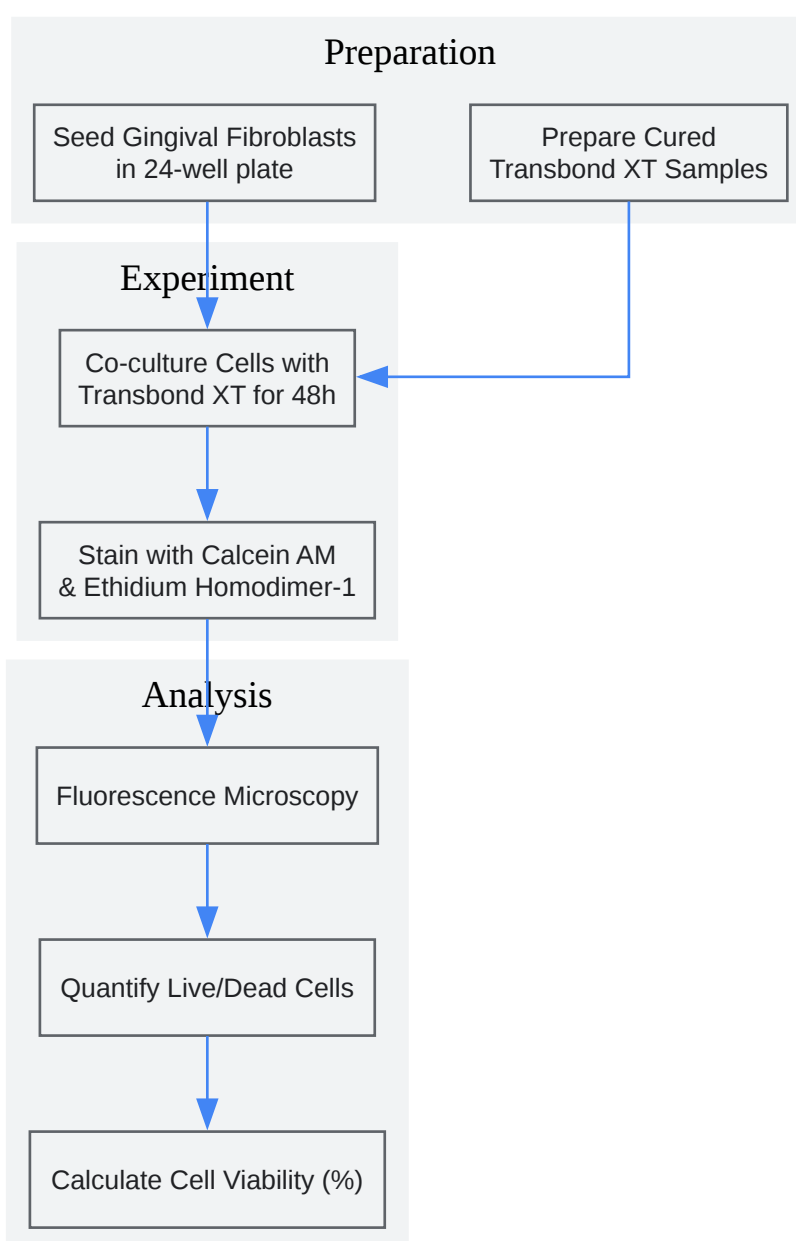
Materials:

- **Transbond** XT Light Cure Adhesive and Primer
- Human gingival fibroblasts (or other suitable cell line)
- Cell culture medium (e.g., DMEM with 10% FBS and 1% penicillin-streptomycin)
- 24-well cell culture plates
- Sterile plastic coverslips
- Light-curing unit
- Cell viability assay kit (e.g., Calcein AM/Ethidium Homodimer-1)
- Fluorescence microscope

Methodology:

- Cell Seeding: Seed human gingival fibroblasts into 24-well plates at a density of 5×10^4 cells/well and incubate for 24 hours to allow for cell attachment.[3]
- Sample Preparation: Apply **Transbond** XT adhesive to sterile plastic coverslips and light-cure according to the manufacturer's instructions.
- Co-culture: Gently place the cured **Transbond** XT samples into the wells containing the cultured cells.
- Incubation: Incubate the cells with the **Transbond** XT samples for 48 hours.[3]

- **Viability Staining:** After incubation, remove the culture medium and rinse the cells with phosphate-buffered saline (PBS). Stain the cells with a solution containing Calcein AM (for live cells) and Ethidium Homodimer-1 (for dead cells) for 45 minutes at 37°C.[3]
- **Microscopic Analysis:** Visualize and capture images of the stained cells using a fluorescence microscope.
- **Data Analysis:** Quantify the number of live and dead cells to determine the percentage of cell viability. Compare the results with a control group (cells cultured without the adhesive).



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In Vitro Cytotoxicity Assay Workflow

Mechanical Properties: Shear Bond Strength

Transbond XT is known for its high bond strength, which is crucial for the clinical success of orthodontic treatments.[8] The shear bond strength (SBS) of **Transbond** XT has been extensively evaluated in numerous studies.

Table 4: Shear Bond Strength of **Transbond** XT (Selected Studies)

Study	Substrate	Mean Shear Bond Strength (MPa)
G. B. de Souza et al. (2014)	Bovine Enamel	13.067
Al-Saleh et al. (2020)	Human Enamel	23.8 (at 30 min), 25.7 (at 24h)
Al-Anezi (2016)	Human Enamel	Varied with curing time (e.g., ~18 MPa at 10s)
Reddy et al. (2018)	Human Enamel	~20

Note: The shear bond strength values can vary depending on the experimental setup, substrate, and testing parameters.

Experimental Protocol: Shear Bond Strength Testing

The following is a generalized protocol for determining the shear bond strength of **Transbond** XT.[9][10]

Objective: To measure the force required to debond an orthodontic bracket bonded to a tooth surface with **Transbond** XT.

Materials:

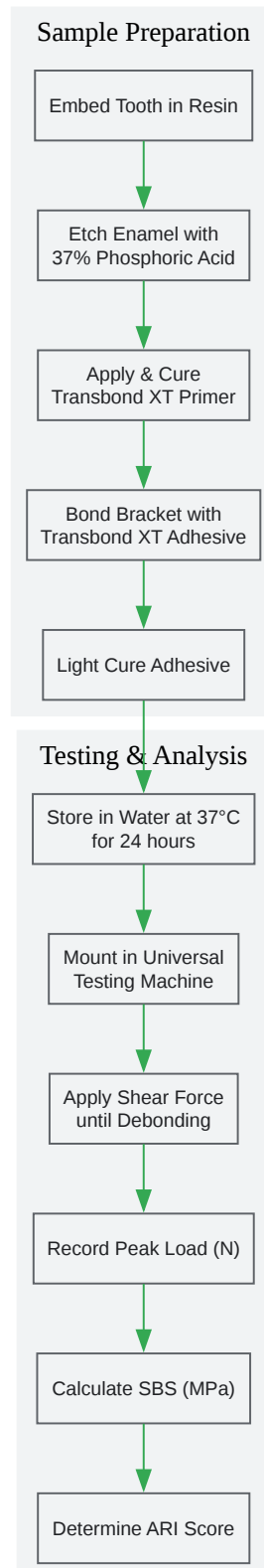
- Extracted human premolars (or other suitable teeth)
- **Transbond** XT Light Cure Adhesive and Primer

- Orthodontic brackets
- 37% Phosphoric acid etchant
- Light-curing unit
- Universal testing machine with a shear loading fixture
- Stereomicroscope

Methodology:

- **Tooth Preparation:** Embed the root of each tooth in acrylic resin, leaving the crown exposed. Clean and polish the buccal surface of the crown.
- **Etching:** Apply 37% phosphoric acid to the enamel surface for 30 seconds, then rinse with water for 20 seconds and dry with oil-free air until the surface appears frosty white.[\[9\]](#)
- **Primer Application:** Apply a thin layer of **Transbond** XT primer to the etched enamel and light-cure for 10 seconds.[\[9\]](#)
- **Bracket Bonding:** Apply **Transbond** XT adhesive to the base of an orthodontic bracket and press it firmly onto the primed tooth surface. Remove any excess adhesive.
- **Light Curing:** Light-cure the adhesive according to the manufacturer's instructions (e.g., for 10 seconds from each of the mesial, distal, gingival, and incisal aspects).
- **Storage:** Store the bonded specimens in distilled water at 37°C for 24 hours.
- **Shear Bond Strength Testing:** Mount the specimen in a universal testing machine. Apply a shear force to the bracket base at a crosshead speed of 0.5 mm/min until debonding occurs.[\[11\]](#)
- **Data Recording:** Record the peak load at failure in Newtons (N) and calculate the shear bond strength in megapascals (MPa) by dividing the force by the bracket base area.
- **Adhesive Remnant Index (ARI) Scoring:** Examine the debonded tooth surface and bracket base under a stereomicroscope to assess the amount of adhesive remaining, using the ARI

scale.



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Shear Bond Strength Testing Workflow

Safety Information

The Safety Data Sheet (SDS) for **Transbond** XT provides important information regarding its potential hazards and safe handling.

Table 5: Hazard Identification and First Aid Measures for **Transbond** XT Light Cure Adhesive[2]

Hazard Statement	Precautionary Measures	First Aid
May cause an allergic skin reaction.	Wear protective gloves. Contaminated work clothing should not be allowed out of the workplace.	IF ON SKIN: Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention. Wash contaminated clothing before reuse.
Causes serious eye irritation.	Wash hands thoroughly after handling.	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
May cause respiratory irritation.	Use only outdoors or in a well-ventilated area.	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
May be harmful if swallowed.	Do not eat, drink or smoke when using this product.	IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.

For detailed safety information, always refer to the latest Safety Data Sheet provided by the manufacturer.

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